

Recrystallization of "Methyl 4-methylmorpholine-2-carboxylate"

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Compound of Interest

Compound Name: Methyl 4-methylmorpholine-2-carboxylate

Cat. No.: B11783295

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Technical Support Center: Recrystallization of **Methyl 4-methylmorpholine-2-carboxylate**

Section 1: Executive Technical Summary

Compound: **Methyl 4-methylmorpholine-2-carboxylate** CAS: 103336-11-4 (Free Base), 1417789-45-7 (S-isomer HCl salt, reference) Physical State:

- Free Base: Typically a colorless to pale yellow oil or low-melting solid at room temperature.
- Salts (HCl, Oxalate): Crystalline solids.

Critical Insight: If you are attempting to recrystallize the free base directly, you will likely fail because it exists as an oil under standard conditions. Successful "recrystallization" for this compound almost exclusively refers to the purification of its hydrochloride (HCl) or oxalate salt. This guide addresses both the solidification of the oil via salt formation and the purification of the resulting solid.

Section 2: Phase 1 — Diagnosis & Solvent Selection

Q1: Why is my compound "oiling out" instead of crystallizing?

A: This is the most common failure mode for amino esters. It occurs for two reasons:

- You are handling the free base: As noted, the free amine is likely an oil. You must convert it to a salt (see Phase 2).
- Solvent Polarity Mismatch (Salts): If you are working with the HCl salt, it is highly polar. If the solvent system is too non-polar (e.g., pure hexane or ether), the salt separates as a dense oil droplet before it can organize into a crystal lattice.

Troubleshooting Protocol: The "Cloud Point" Titration Use this method to determine the exact solvent ratio for your specific batch purity.

- Dissolve 100 mg of salt in the minimum amount of Methanol (MeOH) or Isopropanol (IPA) at 40°C.
- Add Diethyl Ether (Et₂O) or Methyl tert-butyl ether (MTBE) dropwise with vigorous stirring.
- Stop immediately when a faint, persistent turbidity (cloudiness) appears.
- Add 1-2 drops of the polar solvent (MeOH/IPA) to clear the solution.
- Allow to cool slowly to RT, then to 4°C.

Q2: Which solvent system should I use?

Based on the morpholine core and ester functionality, use the following hierarchy.

Priority	Solvent System	Application	Mechanism
1 (Gold Standard)	MeOH / Et ₂ O	HCl Salts	High solubility in MeOH; Et ₂ O acts as a gentle anti-solvent.
2 (Alternative)	IPA / EtOAc	Oxalate/Tosylate Salts	IPA provides moderate solubility; EtOAc lowers polarity without crashing the salt out too fast. ^[1]
3 (Drying)	DCM / Hexane	Removal of non-polar oils	Good for washing crude oils, but poor for crystallizing the salt itself (risk of oiling out).

Section 3: Phase 2 — The Recrystallization Protocols

Scenario A: You have the Free Base (Oil) and need Crystals

Use this protocol to convert the oil into a purify-able solid.

Reagents: 4M HCl in Dioxane or Acetyl Chloride/MeOH.

- Dissolution: Dissolve the crude oil (**Methyl 4-methylmorpholine-2-carboxylate**) in 5 volumes of dry Diethyl Ether or Ethyl Acetate.
- Acidification: Cool to 0°C. Dropwise add 4M HCl in Dioxane (1.1 equivalents).
 - Why? Anhydrous conditions prevent hydrolysis of the methyl ester to the carboxylic acid.
- Precipitation: The HCl salt should precipitate immediately as a white solid.
- Isolation: Filter under nitrogen. Wash with cold ether.

- Proceed to Scenario B for final purification if the melting point is broad.

Scenario B: Recrystallization of the Hydrochloride Salt

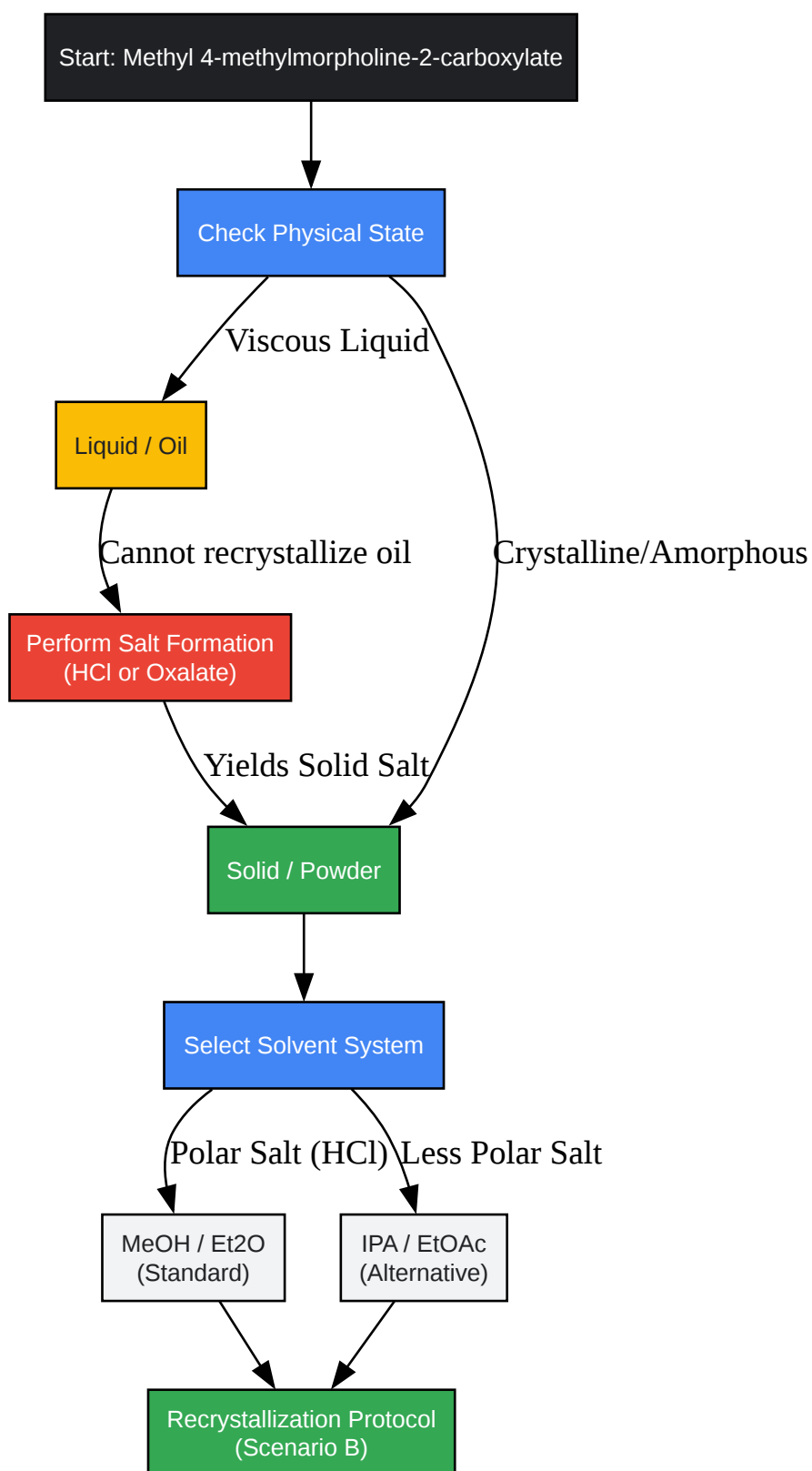
Use this for final polishing of the solid salt.

Step-by-Step Methodology:

- Preparation: Place the crude solid in a round-bottom flask equipped with a magnetic stir bar.
- Dissolution (The Polar Phase): Add Methanol (approx. 2-3 mL per gram) and heat to 50°C.
 - Note: Do not boil aggressively; methyl esters can transesterify or hydrolyze at high temps.
- Clarification: If insoluble particles remain, filter hot through a glass frit or Celite pad.
- Anti-Solvent Addition: While keeping the solution warm (40-45°C), slowly add Diethyl Ether down the side of the flask.
 - Target: Stop when the solution turns slightly cloudy.
- Nucleation: Add 1-2 drops of MeOH to clear the cloudiness. Remove heat.[\[2\]](#)
- Crystallization:
 - Let stand at Room Temp (RT) for 2 hours.
 - Move to 4°C (fridge) for 12 hours.
 - Critical: Do not disturb the flask. Vibration promotes rapid, impure precipitation.
- Filtration: Filter the white needles/prisms. Wash with cold (0°C) Et₂O/MeOH (9:1 mixture).

Section 4: Visual Workflows (Graphviz)

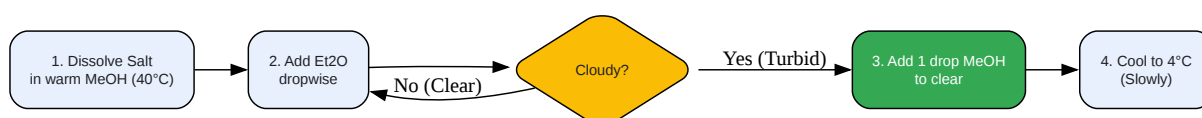
Decision Tree: Purification Strategy



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Caption: Strategic decision tree for selecting the correct purification pathway based on the physical state of the starting material.

Workflow: The "Cloud Point" Method



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Caption: The "Cloud Point" titration method ensures the solution is supersaturated without causing immediate precipitation (oiling out).^{[1][3]}

Section 5: Troubleshooting & FAQs

Q3: The crystals are hygroscopic and turn into a goo on the filter. What happened? A: Morpholine salts are often hygroscopic.

- Fix: Perform the filtration under a blanket of Nitrogen or Argon.
- Fix: Do not pull air through the funnel for too long. Wash quickly with anhydrous ether and move the solid immediately to a vacuum desiccator containing P₂O₅ or KOH pellets.

Q4: I see a new impurity spot on TLC after recrystallization. A: You likely hydrolyzed the ester.

- Cause: Presence of water in your solvent or excessive heating. Methyl esters are sensitive to hydrolysis in acidic/aqueous conditions.
- Prevention: Use anhydrous Methanol and Ether. Keep the temperature below 50°C. Ensure your HCl source (if forming salt) is anhydrous (e.g., HCl in Dioxane, not aqueous HCl).

Q5: Can I use Acetone? A: Avoid Acetone if you are using primary/secondary amines (though this is a tertiary amine, impurities might react). More importantly, amino ester salts often have high solubility in acetone, making it difficult to recover the product. Stick to Alcohols (solvents) and Ethers (anti-solvents).

Section 6: References

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